

2-Amino-5-(diethylamino)toluene Monohydrochloride safety and handling procedures

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Compound of Interest

Compound Name: 2-Amino-5-(diethylamino)toluene
Monohydrochloride

Cat. No.: B145706

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An In-depth Technical Guide to the Safety and Handling of **2-Amino-5-(diethylamino)toluene Monohydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling procedures for **2-Amino-5-(diethylamino)toluene Monohydrochloride** (CAS No: 2051-79-8). Adherence to these guidelines is crucial to ensure personal safety and minimize environmental impact in a research and development setting.

Chemical Identification and Properties

This section outlines the key physical and chemical properties of **2-Amino-5-(diethylamino)toluene Monohydrochloride**.

Property	Value
Synonyms	4-(Diethylamino)-o-toluidine Monohydrochloride, 2-Methyl-4-(diethylamino)aniline Monohydrochloride[1]
CAS Number	2051-79-8[2][3]
Molecular Formula	C ₁₁ H ₁₈ N ₂ ·HCl[2]
Molecular Weight	214.74 g/mol [2]
Appearance	White to brown powder or crystals[2]
Purity	>98.0% (T)(HPLC)[2]
Melting Point	250 °C (decomposes)[3]
Storage Temperature	Ambient (>5 °C)[3]

Hazard Identification and Classification

2-Amino-5-(diethylamino)toluene Monohydrochloride is classified as a hazardous substance. The following table summarizes its GHS classification.[4]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[1][4] [5]
Serious Eye Irritation	2	H319: Causes serious eye irritation[4]
Skin Sensitization	1	H317: May cause an allergic skin reaction[1][4][5]
Acute Aquatic Hazard	1	H400: Very toxic to aquatic life[4]
Chronic Aquatic Hazard	1	H410: Very toxic to aquatic life with long lasting effects[1][4][5]

Signal Word: Danger[\[4\]](#)

Hazard Pictograms:

- Skull and crossbones (Acute toxicity)
- Exclamation mark (Eye irritation, Skin sensitization)
- Environment (Aquatic toxicity)

Personal Protective Equipment (PPE)

Due to the hazardous nature of this compound, appropriate personal protective equipment must be worn at all times.

Recommended PPE

PPE Type	Specification
Eye Protection	Chemical safety goggles or a face shield. [4]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Breakthrough time and glove thickness should be considered based on the duration and nature of the handling. [4]
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. For tasks with a higher risk of exposure, consider additional protective clothing. [4]
Respiratory Protection	For operations that may generate dust or aerosols, use a NIOSH-approved respirator with an appropriate particulate filter. [4]

PPE Selection and Use Workflow



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Caption: Workflow for selecting and using Personal Protective Equipment (PPE).

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is essential to minimize risk.

Handling

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.[4]
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[4]
- Avoid Inhalation: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][4]
- Hygiene: Wash hands thoroughly after handling.[4] Do not eat, drink, or smoke in the work area.
- Spills: In case of a spill, avoid dust generation.[4] Collect spillage and dispose of it as hazardous waste.[1]

Storage

- Container: Keep in a tightly closed container.
- Conditions: Store in a cool, dry, and well-ventilated area.
- Incompatibilities: Keep away from strong oxidizing agents.
- Security: Store in a locked cabinet or area accessible only to authorized personnel.

Emergency Procedures

Immediate and appropriate response to an exposure or spill is critical.

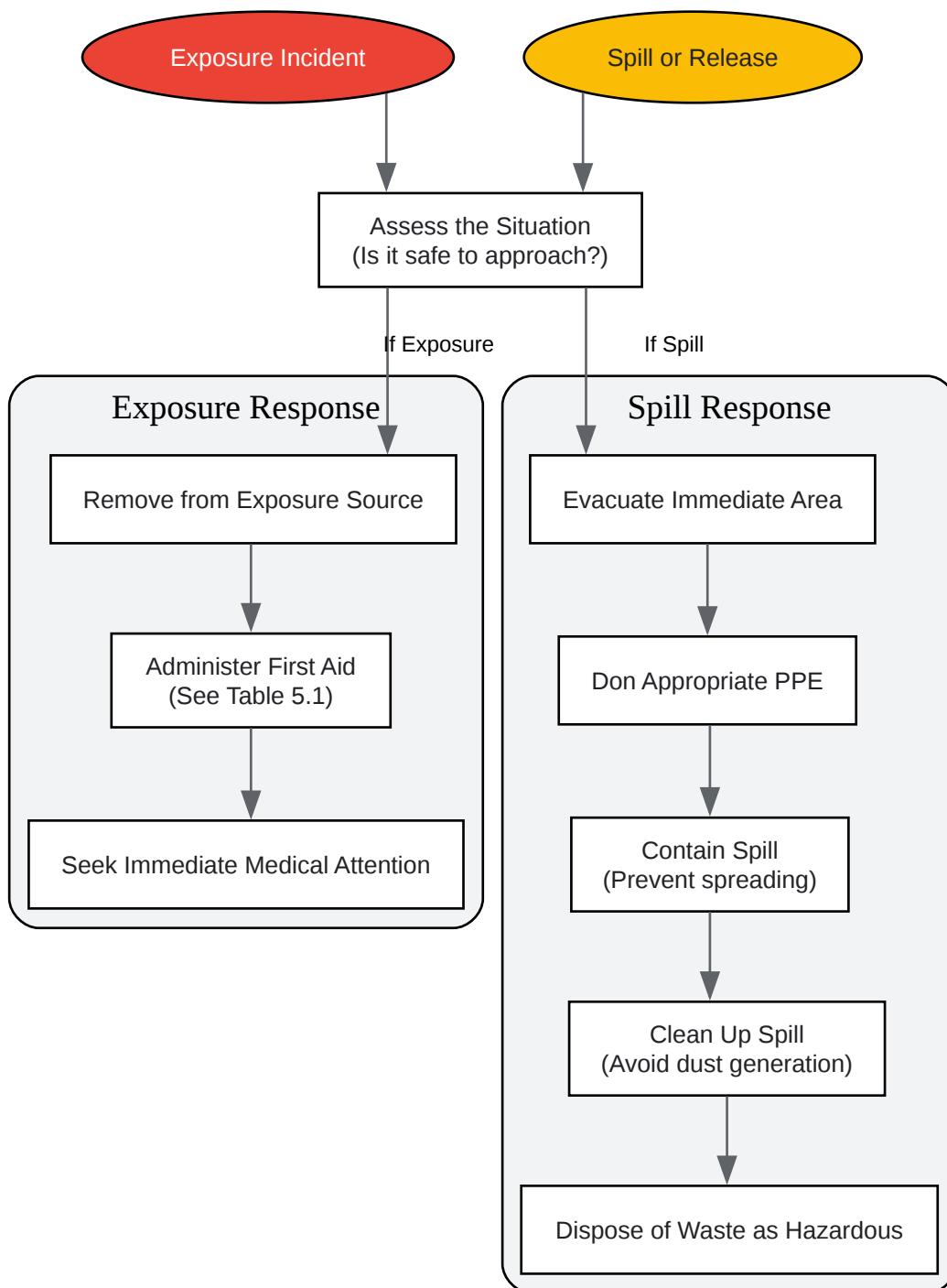
First-Aid Measures

Exposure Route	First-Aid Procedure
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Rinse mouth. [1] [4]
Inhalation	IF INHALED: Remove person to fresh air and keep comfortable for breathing. If you feel unwell, get medical advice/attention. [4]
Skin Contact	IF ON SKIN: Wash with plenty of soap and water. If skin irritation or a rash occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [4]

Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Hazardous Combustion Products:** May include carbon oxides, nitrogen oxides, and hydrogen chloride gas.
- **Protective Equipment:** Wear self-contained breathing apparatus for firefighting if necessary.

Emergency Response Flowchart

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Caption: Flowchart for emergency response to an exposure or spill incident.

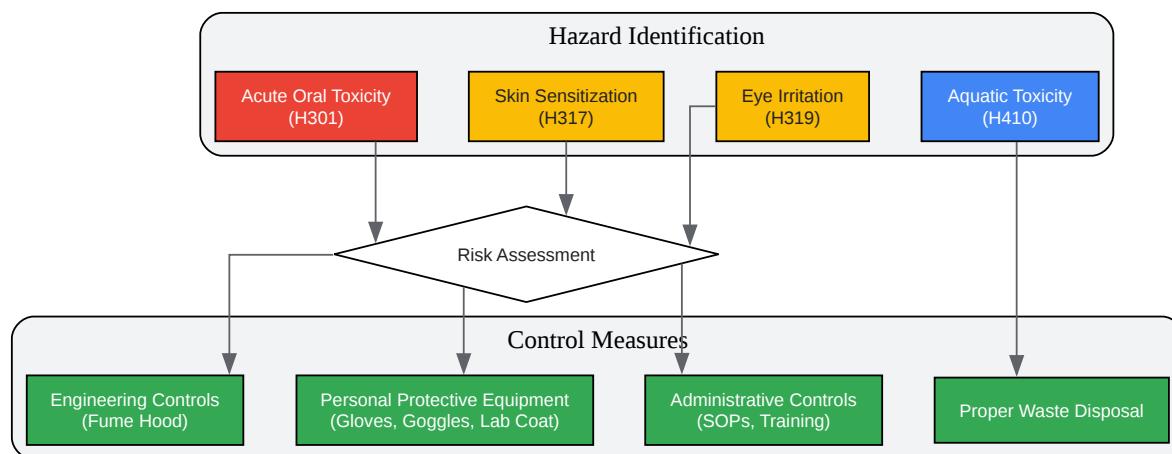
Disposal Considerations

Dispose of **2-Amino-5-(diethylamino)toluene Monohydrochloride** and its containers in accordance with local, regional, and national regulations.

- Waste Product: This material should be considered hazardous waste. Do not allow it to enter drains or waterways.[\[4\]](#)
- Contaminated Packaging: Contaminated packaging should be treated as hazardous waste and disposed of accordingly.

Logical Relationship for Hazard Mitigation

The following diagram illustrates the relationship between hazard identification, risk assessment, and control measures.



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Caption: Logical relationship between hazard identification and mitigation strategies.

This technical guide is intended to provide a framework for the safe handling of **2-Amino-5-(diethylamino)toluene Monohydrochloride**. It is not a substitute for a thorough risk assessment and the implementation of specific standard operating procedures for your

laboratory and experimental protocols. Always consult the most up-to-date Safety Data Sheet (SDS) before working with this chemical.

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